

Structure and Conformation of Oxolane-Substituted Amino Esters: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 2-amino-3-(oxolan-3-yl)propanoate

CAS No.: 1255237-45-6

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Executive Summary

Oxolane-substituted amino esters—often classified under the umbrella of Sugar Amino Acids (SAAs) or Tetrahydrofuran (THF) Amino Acids—represent a privileged class of peptidomimetics. Unlike flexible linear peptides, the oxolane ring imposes severe conformational constraints, locking the backbone torsion angles (

) into specific regions of the Ramachandran plot.

This guide provides a rigorous technical analysis of these scaffolds. It moves beyond basic structural definitions to explore the dynamic pseudorotation of the furanose ring, the critical role of intramolecular hydrogen bonding, and the NMR-based methodologies required to validate these conformations in solution.

Structural Fundamentals

The core scaffold consists of a saturated five-membered oxygen heterocycle (oxolane/tetrahydrofuran) substituted with an amino group and a carboxylate (ester) moiety.

The Scaffolding Logic

The oxolane ring acts as a dipeptide isostere. For example, a 2,5-disubstituted THF amino acid can mimic the geometry of a Gly-Ala dipeptide but with reduced entropic penalty upon binding.

- **Rigidity:** The ether oxygen introduces a dipole and steric bulk that restricts rotation.
- **Stereochemistry:** The relative orientation of the amino and ester groups (cis vs. trans) dictates the secondary structure induction (e.g.,

-turn vs.

-turn).

Intramolecular Hydrogen Bonding

In non-polar solvents (e.g., CDCl

), oxolane amino esters often exhibit strong intramolecular hydrogen bonds (IMHB).

- N-H

O=C (Ester): Common in cis-configured isomers, stabilizing a "folded" conformation.

- N-H

O (Ring): Less common due to geometric strain but can occur in specific puckering modes.

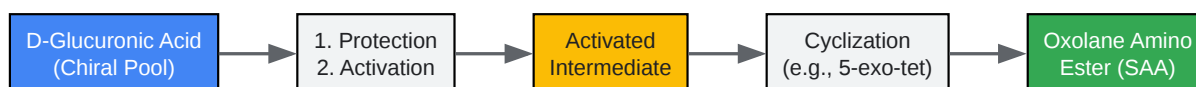
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Technical Insight: The presence of IMHB is not just a structural curiosity; it significantly increases membrane permeability by masking polar donors, a strategy successfully employed in the design of nNOS inhibitors [1].

Synthetic Strategies: The Chiral Pool Approach

While de novo synthesis is possible, the most high-fidelity route utilizes the "Chiral Pool"—starting from naturally occurring carbohydrates (e.g., D-glucose, D-ribose). This ensures optical purity, which is critical for biological activity.

Diagram 1: Synthetic Workflow (Sugar to SAA)



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Figure 1: General synthetic strategy converting a carbohydrate precursor into a conformationally locked oxolane amino ester.

Conformational Analysis: The Pseudorotation Cycle

The five-membered oxolane ring is never planar. To relieve torsional strain, it undergoes pseudorotation, a wave-like motion where the ring atoms move out of the plane without passing through a planar transition state.

The Two Hemispheres (North vs. South)

The conformation is defined by the Phase Angle of Pseudorotation (

).

- North (N-type):

to

(C3'-endo / C2'-exo). Resembles the conformation of RNA (A-form helix).

- South (S-type):

to

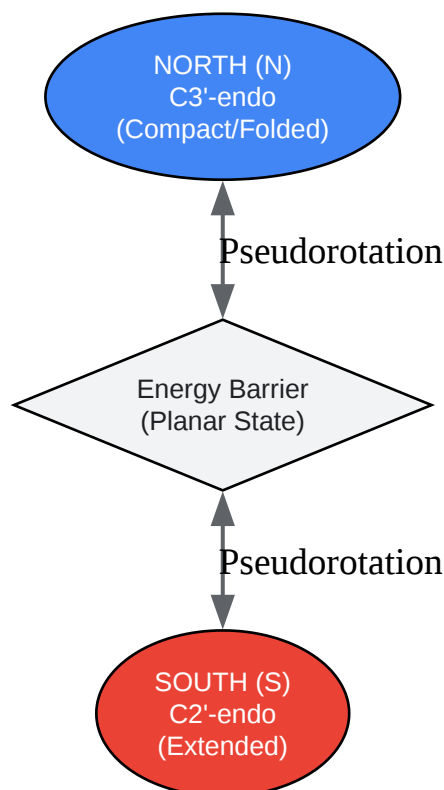
(C2'-endo / C3'-exo). Resembles the conformation of DNA (B-form helix).

The Equilibrium

Substituents on the ring drive the equilibrium.

- Electronegative substituents (anomeric effect): Prefer axial orientations (driving N-type).
- Steric bulk: Prefers equatorial orientations (driving S-type).

Diagram 2: Pseudorotation Equilibrium



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Figure 2: The dynamic equilibrium between North and South puckering modes. The preferred state dictates the vector orientation of the amino and ester groups.

Experimental Protocol: NMR-Driven Conformational Assignment

Objective: Determine the precise ring puckering (

) and fraction of conformers (

) in solution using

¹H-NMR.

Principle: Vicinal proton-proton coupling constants (

) in 5-membered rings are mathematically correlated to the torsion angles via the generalized Karplus equation (Altona-Haasnoot generalization).

Step-by-Step Methodology

- Sample Preparation:
 - Dissolve 2-5 mg of the oxolane amino ester in 600 L of deuterated solvent.
 - Solvent Choice: Use CDCl₃ to observe intramolecular H-bonds (NH signals will be sharp and downfield). Use D₂O or DMSO-d₆ to mimic physiological conditions.
- Data Acquisition:
 - Acquire a high-resolution 1D ¹H-NMR spectrum (minimum 500 MHz recommended).
 - Perform decoupling experiments or acquire a 2D COSY/NOESY if signal overlap occurs in the ring proton region (3.5 - 4.5 ppm).
- Extraction of Coupling Constants ():
 - Identify the ring protons (H1' to H5' in sugar numbering, or H2-H5 in IUPAC).
 - Measure the vicinal couplings:

,

,

.

- Validation: The sum of couplings ($J_{H1'-H2'} + J_{H2'-H3'} + J_{H3'-H4'}$) is often used as a quick diagnostic.
- PSEUROT Calculation (Mathematical Fitting):
 - Input the experimental J -values into a pseudorotation analysis script (e.g., PSEUROT).
 - The software fits the data to the equation:

Where

τ is related to the phase angle

and puckering amplitude

.

- Interpretation:

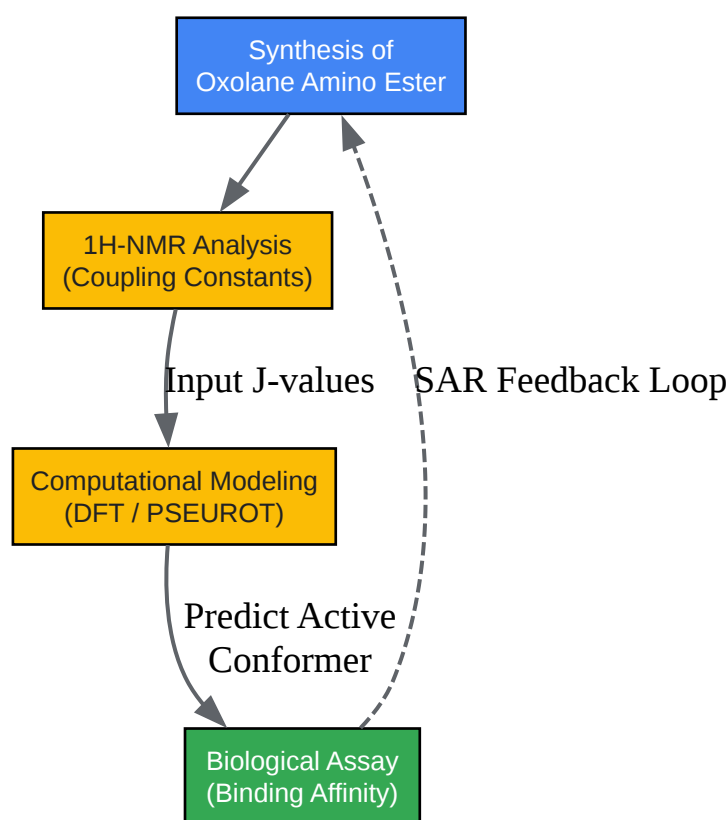
Parameter	Observation	Structural Conclusion
	Small (< 2 Hz)	North (C3'-endo) dominant.
	Large (> 7 Hz)	South (C2'-endo) dominant.
NOE Signal	Strong H1'-H4'	Indicates North conformation (pseudo-axial).

Pharmacophore Implications[1]

Why does this matter for drug development?

- Entropic Pre-organization: By locking the amino ester into a specific puckering mode (e.g., North), the molecule is "pre-paid" entropically. It does not lose degrees of freedom upon binding to its receptor, potentially increasing affinity by orders of magnitude.
- Protease Resistance: The non-natural ether linkage and the steric bulk of the ring prevent standard proteases from cleaving the adjacent amide bonds, increasing the in vivo half-life of the drug.

Diagram 3: Analytical & Development Workflow



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Figure 3: Integrated workflow for validating the structure-activity relationship (SAR) of oxolane-based drugs.

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